

Commercial Suppliers and Technical Guide for Tridecane-d28 Analytical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tridecane-d28

Cat. No.: B568196

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of the **Tridecane-d28** analytical standard. It is intended to assist researchers, scientists, and drug development professionals in sourcing this internal standard and understanding its application in quantitative analysis. This document outlines key product specifications from various suppliers, a detailed experimental protocol for its use, and a visual representation of the analytical workflow.

Introduction to Tridecane-d28 as an Internal Standard

Tridecane-d28 is the deuterated form of tridecane, a C13 straight-chain alkane. The replacement of all 28 hydrogen atoms with deuterium results in a molecule with a higher molecular weight (212.53 g/mol) compared to its non-labeled counterpart (184.36 g/mol).^{[1][2]} This mass difference allows for its clear differentiation in mass spectrometry-based analytical techniques.

Due to its chemical similarity to tridecane and other hydrocarbons, **Tridecane-d28** is an ideal internal standard for quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[3] The fundamental principle of using an internal standard is to add a known quantity of a compound—the internal standard—to every sample, including calibrators and unknowns. The ratio of the

analytical signal of the target analyte to that of the internal standard is then used for quantification. This method effectively corrects for variations in sample preparation, injection volume, and instrument response, thereby improving the accuracy and precision of the results.

Commercial Suppliers of Tridecane-d28

Several commercial suppliers offer **Tridecane-d28** as an analytical standard. The following table summarizes the available quantitative data for easy comparison. Please note that pricing information is often subject to change and may require a direct quote from the supplier.

Supplier	Product Name	CAS Number	Isotopic Purity	Chemical Purity	Available Quantities
Sigma-Aldrich (MilliporeSigma)	Tridecane-d28	121578-12-9	98 atom % D	Not specified	Custom packaging available upon request
MedchemExpress	Tridecane-d28	121578-12-9	Not specified	Not specified	10 mg, 100 mg
CDN Isotopes	n-Tridecane-d28	121578-12-9	98 atom % D	Not specified	0.25 g, 0.5 g
LGC Standards	n-Tridecane (D28, 98%)	121578-12-9	98%	Not specified	Inquire for details
Cambridge Isotope Laboratories, Inc.	n-Tridecane (D ₂₈ , 98%)	121578-12-9	98%	Not specified	Inquire for details

Experimental Protocol: Quantitative Analysis of Hydrocarbons using Tridecane-d28 as an Internal Standard by GC-MS

This section provides a detailed methodology for the use of **Tridecane-d28** as an internal standard in a typical GC-MS analysis of hydrocarbon samples.

Materials and Reagents

- **Tridecane-d28** analytical standard
- High-purity solvent (e.g., hexane or dichloromethane)
- Analytes of interest (e.g., a mix of C10-C20 alkanes)
- Sample matrix (e.g., environmental extract, biological sample)
- Volumetric flasks and pipettes
- GC-MS system with a suitable capillary column (e.g., HP-5MS)

Preparation of Standard Solutions

- **Internal Standard Stock Solution:** Prepare a stock solution of **Tridecane-d28** at a concentration of, for example, 100 µg/mL in the chosen high-purity solvent.
- **Analyte Stock Solution:** Prepare a stock solution containing the hydrocarbon analytes of interest at a known concentration.
- **Calibration Standards:** Prepare a series of calibration standards by adding varying known amounts of the analyte stock solution to volumetric flasks. To each flask, add a constant, known amount of the **Tridecane-d28** internal standard stock solution. Dilute to the final volume with the solvent. This ensures a constant concentration of the internal standard across all calibration levels.

Sample Preparation

- Accurately weigh or measure a known amount of the sample to be analyzed.
- If necessary, perform an extraction procedure to isolate the hydrocarbons from the sample matrix.
- To the extracted sample, add the same constant, known amount of the **Tridecane-d28** internal standard stock solution as was added to the calibration standards.
- Dilute the sample to a final known volume with the solvent.

GC-MS Analysis

- **Instrument Setup:** Equip the GC-MS with a capillary column suitable for hydrocarbon analysis. Set the instrument parameters, including injector temperature, oven temperature program, carrier gas flow rate, and mass spectrometer settings.
- **Analysis Sequence:** Analyze the prepared calibration standards first to establish the calibration curve. Follow this with the analysis of the prepared samples. It is good practice to run a solvent blank and a quality control sample within the sequence.
- **Data Acquisition:** Operate the mass spectrometer in a mode that allows for the detection and quantification of the target analytes and **Tridecane-d28**. Selected Ion Monitoring (SIM) mode is often used for higher sensitivity and specificity.

Data Processing and Quantification

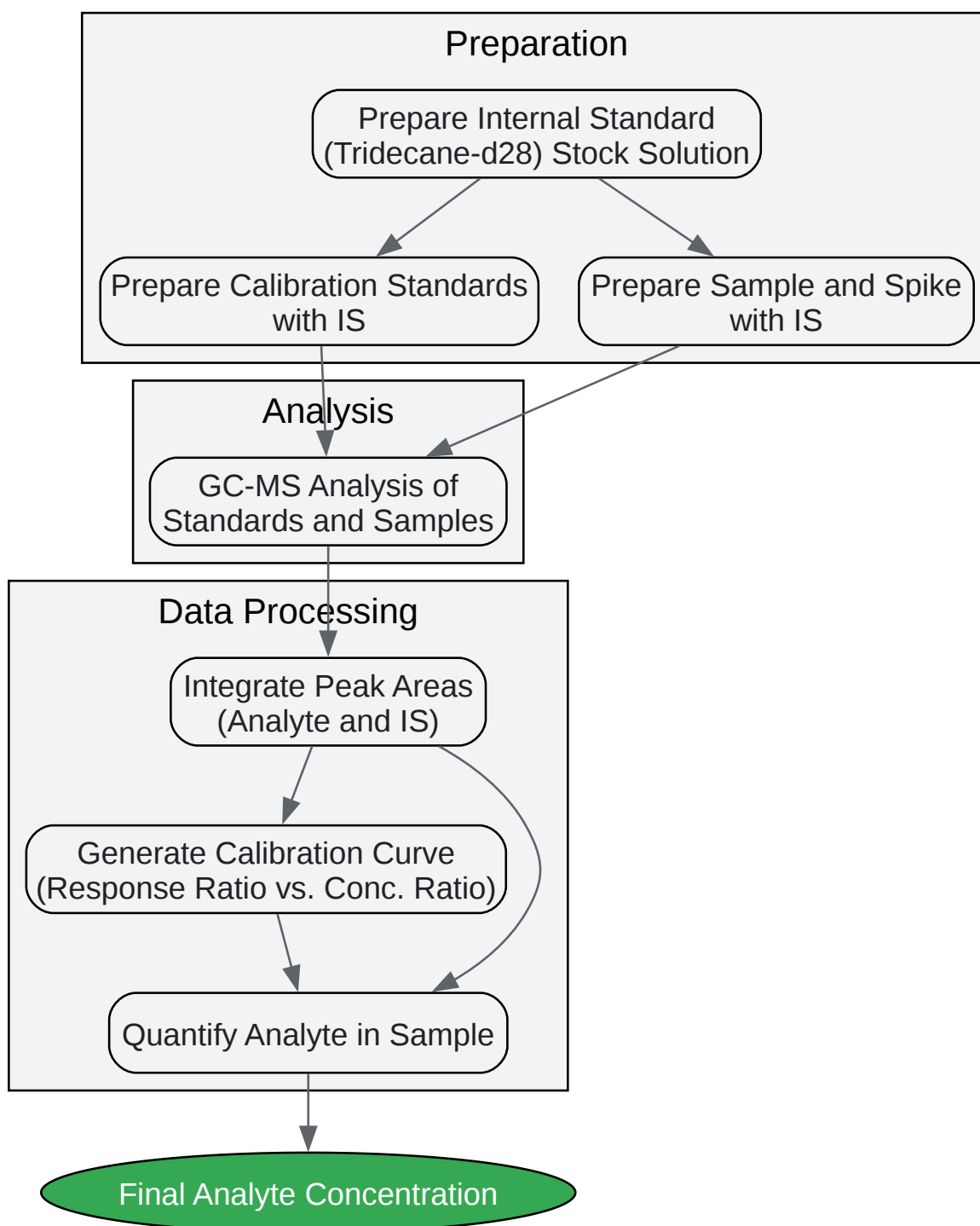
- **Peak Integration:** Integrate the chromatographic peaks for each target analyte and for the **Tridecane-d28** internal standard in all chromatograms (calibration standards and samples).
- **Calibration Curve:** For the calibration standards, calculate the response factor (RF) for each analyte relative to the internal standard using the following equation: $RF = (\text{Analyte Peak Area} / \text{Internal Standard Peak Area}) / (\text{Analyte Concentration} / \text{Internal Standard Concentration})$. Plot the ratio of the analyte peak area to the internal standard peak area against the ratio of the analyte concentration to the internal standard concentration. This will generate a calibration curve.
- **Quantification of Analytes in Samples:** For each sample, calculate the concentration of the target analyte using the response factor determined from the calibration curve and the peak areas of the analyte and the internal standard.

Mandatory Visualizations

Workflow for Quantitative Analysis Using Tridecane-d28 Internal Standard

The following diagram illustrates the logical workflow for a quantitative analysis utilizing **Tridecane-d28** as an internal standard.

Workflow for Quantitative Analysis using an Internal Standard

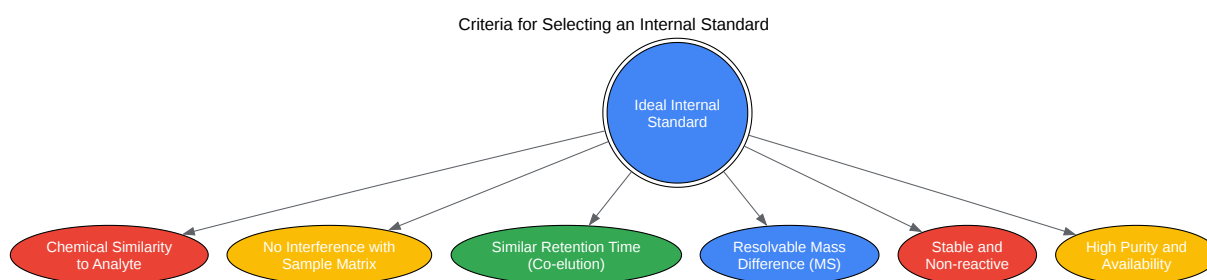


[Click to download full resolution via product page](#)

Workflow for internal standard-based quantitative analysis.

Logical Relationship for Choosing an Internal Standard

The selection of an appropriate internal standard is critical for the success of the analytical method. The following diagram outlines the key considerations.



[Click to download full resolution via product page](#)

Key criteria for the selection of an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Internal Standard Method Explained in Analytical Chemistry - WIN SOURCE BLOG [blog.win-source.net]
- 3. Internal Standardization In Chromatography Explained | Internal Std [scioninstruments.com]

- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Tridecane-d28 Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568196#commercial-suppliers-of-tridecane-d28-analytical-standard]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com